

Rodatrivat: A Technical Guide on its Chemical Structure, Properties, and Clinical Evaluation

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Compound of Interest

Compound Name: Rodatrivat

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Abstract

Rodatrivat is an investigational small molecule that acts as a potent and selective inhibitor of tryptophan hydroxylase 1 (TPH1), the rate-limiting enzyme in the peripheral synthesis of serotonin. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and mechanism of action of **Rodatrivat**. It further details the experimental methodologies employed in its preclinical and clinical evaluation, with a focus on its development for pulmonary arterial hypertension (PAH). This document summarizes key quantitative data in structured tables and visualizes complex biological pathways and experimental workflows using Graphviz diagrams to facilitate a deeper understanding for research and drug development professionals.

Chemical Structure and Properties

Rodatrivat, and its prodrug **Rodatrivat** ethyl, have been characterized through various analytical techniques. The fundamental chemical identifiers and physicochemical properties are summarized below.

Chemical Identification

Identifier	Value	Citation
IUPAC Name	(3S)-8-[2-amino-6-[(1R)-1-(4-chloro-2-phenylphenyl)-2,2,2-trifluoroethoxy]pyrimidin-4-yl]-2,8-diazaspiro[4.5]decane-3-carboxylic acid	
CAS Number	1673568-73-4	
Molecular Formula	C ₂₇ H ₂₇ ClF ₃ N ₅ O ₃	
SMILES	C1CN(CCC12C--INVALID-LINK--C(=O)O)C3=CC(=NC(=N3)N)O--INVALID-LINK--C(F)(F)F	
InChI	InChI=1S/C27H27ClF3N5O3/c28-17-6-7-18(19(12-17)16-4-2-1-3-5-16)23(27(29,30,31)39-22-13-21(34-25(32)35-22)36-10-8-26(9-11-36)14-20(24(37)38)33-15-26/h1-7,12-13,20,23,33H,8-11,14-15H2,(H,37,38)(H2,32,34,35)/t20-,23+/m0/s1	

Physicochemical Properties of Rodatristat

Property	Value	Citation
Molecular Weight	561.98 g/mol	
Topological Polar Surface Area	125 Å ²	
Hydrogen Bond Donor Count	4	
Hydrogen Bond Acceptor Count	8	
Rotatable Bond Count	6	

Physicochemical Properties of Rodatristat Ethyl (Prodrug)

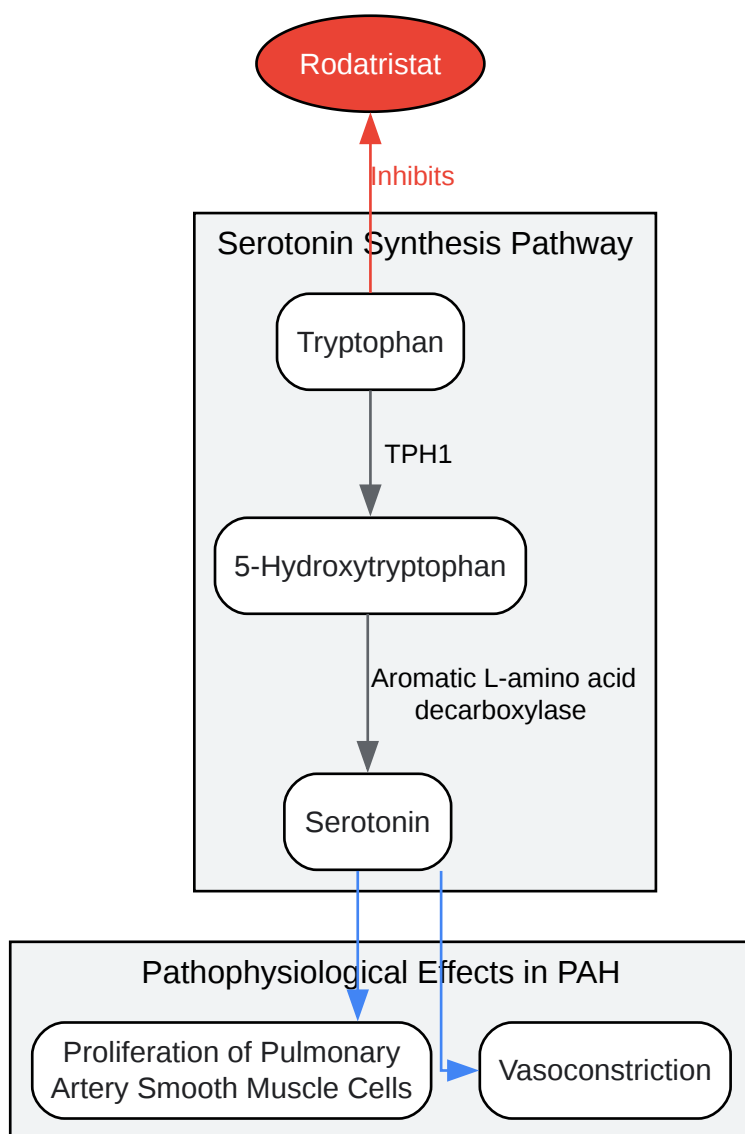
Property	Value	Citation
Molecular Weight	590.04 g/mol	
Topological Polar Surface Area	116 Å ²	
Hydrogen Bond Donor Count	2	
Hydrogen Bond Acceptor Count	9	
Rotatable Bond Count	8	

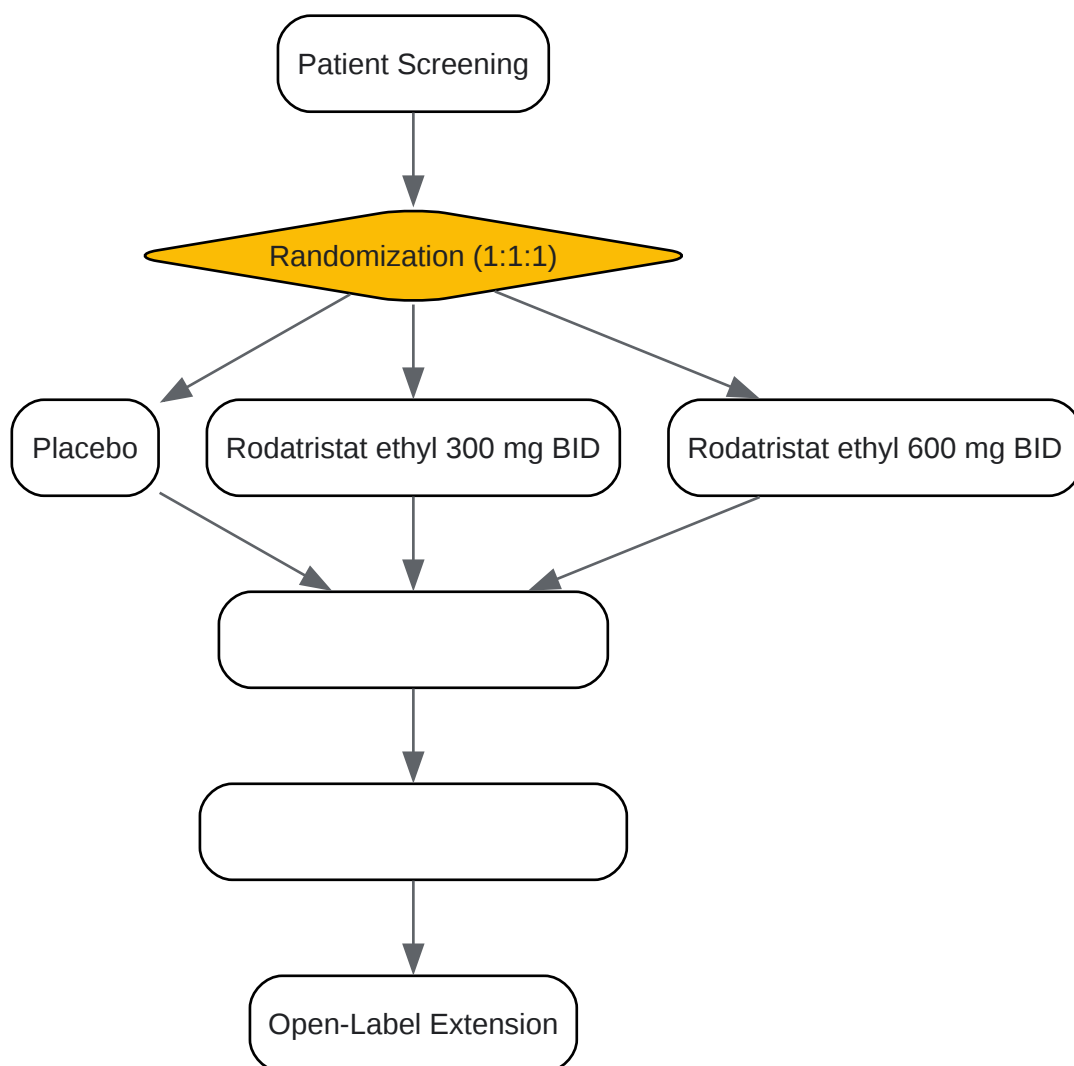
Mechanism of Action and Signaling Pathway

Rodatristat is a selective inhibitor of tryptophan hydroxylase 1 (TPH1), the enzyme responsible for the rate-limiting step in the synthesis of serotonin in the periphery.^[1] TPH1 is distinct from TPH2, which is primarily found in the central nervous system. By inhibiting TPH1, **Rodatristat** aims to reduce the production of peripheral serotonin without affecting its levels in the brain.^[1]

The rationale for developing a TPH1 inhibitor for diseases like pulmonary arterial hypertension (PAH) stems from the observation that serotonin can promote the proliferation of pulmonary artery smooth muscle cells, a key pathological feature of PAH.^[1]

Serotonin Synthesis and Inhibition by Rodatristat





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References

- 1. Primary pulmonary arterial hypertension: Protocol to assess comprehensively in the rat the response to pharmacologic treatments - PMC [pmc.ncbi.nlm.nih.gov]
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